

# Proper Disposal of Tetrahydropyran-2-methanol: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrahydropyran-2-methanol

Cat. No.: B090372

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The safe and environmentally responsible disposal of **Tetrahydropyran-2-methanol** is a critical aspect of laboratory safety for researchers, scientists, and drug development professionals. Adherence to established protocols is essential to mitigate risks and ensure regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the proper handling and disposal of this chemical.

## Immediate Safety and Handling Protocols

Before beginning any disposal procedures, it is crucial to implement standard safety protocols for handling hazardous chemicals. **Tetrahydropyran-2-methanol** is a combustible liquid that causes skin and serious eye irritation, and may also cause respiratory irritation.<sup>[1][2][3][4]</sup>

**Personal Protective Equipment (PPE):** All personnel handling **Tetrahydropyran-2-methanol** must use the following PPE to prevent exposure:

- **Eye Protection:** Safety glasses with side-shields or chemical safety goggles are mandatory to protect against splashes.<sup>[5][6]</sup>
- **Hand Protection:** Use chemically resistant gloves.<sup>[5]</sup>
- **Body Protection:** A laboratory coat, long pants, and closed-toe shoes are required to prevent skin contact.<sup>[6]</sup>

- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhaling vapors.[\[1\]](#)[\[6\]](#)[\[7\]](#)

## Key Chemical and Physical Properties

A thorough understanding of the chemical's properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **Tetrahydropyran-2-methanol**.

Property	Value
CAS Number	100-72-1
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	116.16 g/mol <a href="#">[3]</a>
Appearance	Colorless liquid <a href="#">[3]</a> <a href="#">[8]</a>
Boiling Point	187 °C (lit.) <a href="#">[9]</a>
Density	1.027 g/mL at 25 °C (lit.) <a href="#">[9]</a>
Flash Point	76 °C (168.8 °F) - closed cup <a href="#">[10]</a>
Vapor Pressure	0.1 - 0.4 mmHg at 20 °C <a href="#">[3]</a>

## Step-by-Step Disposal Protocol

The disposal of **Tetrahydropyran-2-methanol** must be conducted in strict accordance with local, regional, and national regulations. This substance is considered hazardous waste and must not be disposed of in standard waste streams or poured down the drain.[\[1\]](#)[\[2\]](#)[\[11\]](#)

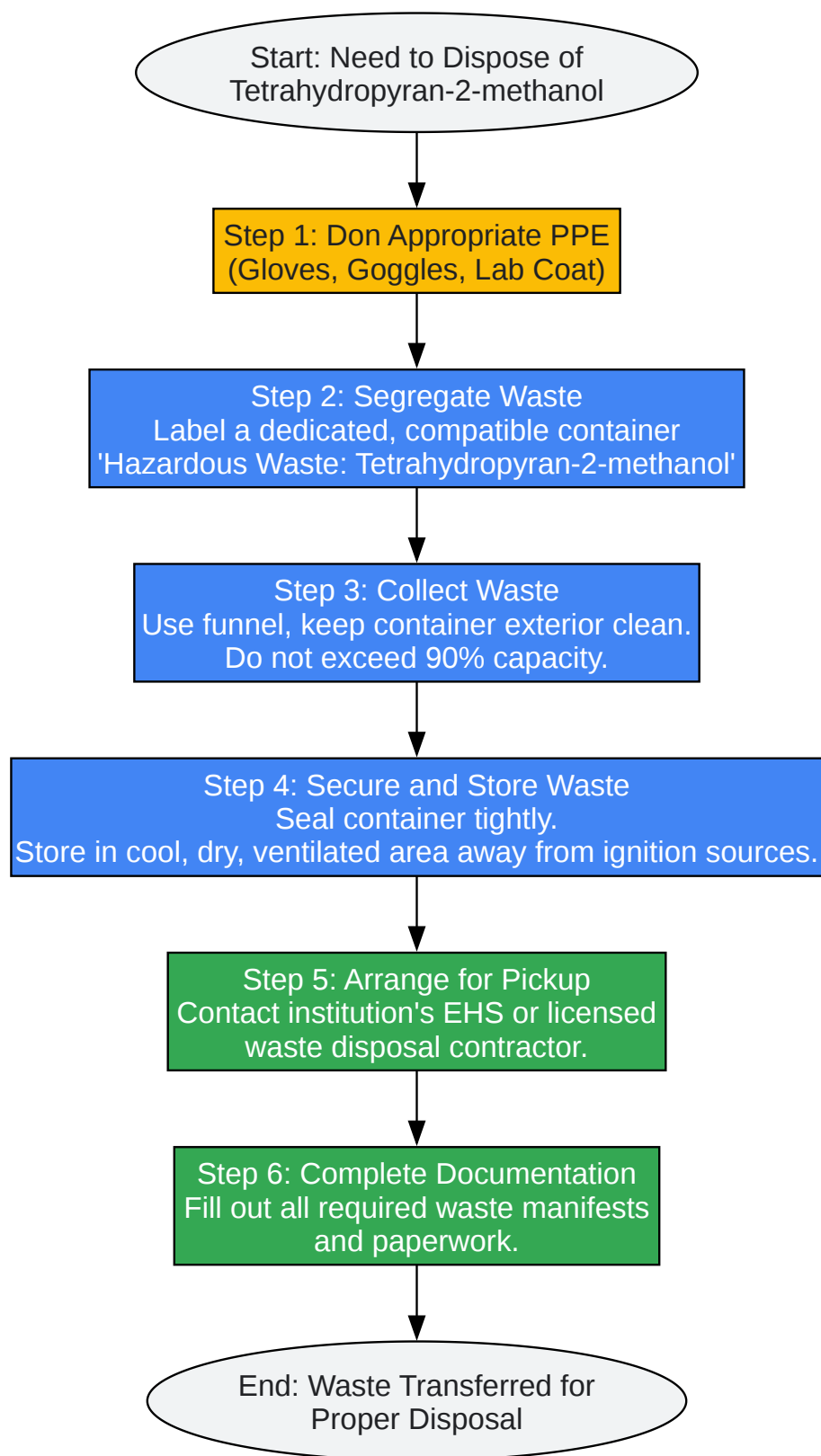
### Experimental Protocol: Waste Collection and Disposal

- Waste Identification and Segregation:
  - Clearly label a dedicated waste container as "Hazardous Waste: **Tetrahydropyran-2-methanol**".

- Do not mix with other waste types unless specifically permitted by your institution's environmental health and safety (EHS) office.
- Waste Accumulation:
  - Collect all waste **Tetrahydropyran-2-methanol**, including contaminated materials like absorbent pads from spills, in the designated container.
  - Use a funnel to avoid contaminating the exterior of the waste container. The outside of the container must remain clean.[\[12\]](#)
  - Ensure the container is made of a compatible material (e.g., glass or a suitable plastic).
- Container Management:
  - Keep the waste container tightly sealed when not in use to prevent the escape of vapors.[\[2\]](#)[\[6\]](#)
  - Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[\[11\]](#)
- Storage of Waste:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and incompatible materials like strong oxidizing agents.[\[2\]](#)[\[4\]](#)[\[6\]](#)
  - Ensure the storage location is a designated hazardous waste accumulation area.
- Final Disposal:
  - Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.[\[2\]](#)[\[4\]](#)[\[11\]](#)
  - Complete all necessary waste disposal paperwork as required by your institution and local regulations.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Tetrahydropyran-2-methanol**.



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Caption: Workflow for the safe disposal of **Tetrahydropyran-2-methanol**.

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Address: 3281 E Guasti Rd

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